

Strategic Sourcing Guide: (R)-4-Chlorostyrene Oxide

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Compound of Interest

Compound Name:	(R)-4-Chlorostyrene oxide
CAS No.:	21019-51-2
Cat. No.:	B135846

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Executive Summary

(R)-4-Chlorostyrene oxide (CAS: 21019-51-2) is a high-value chiral synthon utilized in the asymmetric synthesis of beta-blockers, antifungal agents (e.g., imidazole derivatives), and NMDA receptor antagonists like Eliprodil.^{[1][2]} Its utility lies in the reactive epoxide ring, which allows for regiospecific and stereospecific ring-opening by nucleophiles.^[1]

However, commercial sourcing is fraught with technical risks.^[1] Variations in manufacturing methodologies—specifically between Hydrolytic Kinetic Resolution (HKR) and Asymmetric Reduction—result in distinct impurity profiles that can derail downstream GMP steps.^[1] This guide provides a technical framework for evaluating suppliers, validating material quality, and understanding the causal link between synthesis routes and product integrity.^[1]

Technical Specifications & Critical Quality Attributes (CQA)

Before engaging suppliers, establish a baseline specification.^[1] The distinction between the racemic mixture (CAS: 2788-86-5) and the specific (R)-enantiomer is critical.^[1]

Parameter	Specification	Technical Rationale
Chemical Name	(R)-2-(4-chlorophenyl)oxirane	IUPAC precision prevents isomer confusion.[1]
CAS Number	21019-51-2	Distinct from Racemate (2788-86-5).[1]
Molecular Formula	C ₈ H ₇ ClO	MW: 154.59 g/mol .[1][2][3][4][5]
Appearance	Colorless to pale yellow liquid	Darkening indicates oxidation or polymerization.[1]
Chemical Purity (GC)	≥ 97.0%	Residual solvent/precursor limits.[1]
Enantiomeric Excess (ee)	≥ 98.0% (R)	Critical for preventing diastereomer formation in drug substance.[1]
Residual Metal	< 10 ppm (Co, Ru, or Pd)	Dependent on synthesis route (see Section 3).[1]

Synthesis Routes & Impurity Genealogy

Understanding how a supplier makes the molecule allows you to predict what impurities will be present.[1] Two dominant industrial routes exist.[1]

Route A: Jacobsen Hydrolytic Kinetic Resolution (HKR)

Most common for bulk scale.[1] Starts with cheap racemic epoxide and uses a Cobalt-Salen catalyst to selectively hydrolyze the (S)-enantiomer to a diol, leaving the (R)-epoxide intact.[1]

- Risk: Residual Cobalt (genotoxic concern) and (S)-diol contamination.[1]

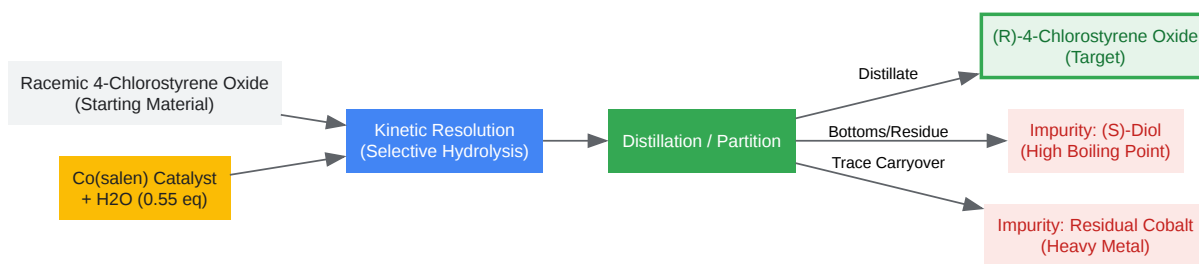
Route B: Asymmetric Reduction of Chloro ketones

Uses Ru- or Ir-based transfer hydrogenation on 2-chloro-1-(4-chlorophenyl)ethanone, followed by base-induced cyclization.[1]

- Risk: Residual Ruthenium and uncyclized chlorohydrin intermediates.[1]

Visualization: Synthesis-Impurity Logic

The following diagram illustrates the impurity genealogy for the HKR route, the most prevalent commercial source.[1]



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Figure 1: Impurity genealogy in the Hydrolytic Kinetic Resolution (HKR) synthesis pathway.

Supplier Landscape & Sourcing Strategy

Suppliers generally fall into three tiers. Your choice should depend on the development phase (R&D vs. GMP).

Tier 1: Global Catalog Suppliers (R&D Scale: mg to 100g)

Best for initial screening and reference standards.[1] High reliability, high cost.[1]

- Sigma-Aldrich (Merck): Product #802458 (Racemic) / Custom chiral listings.[1]
- Thermo Scientific (Alfa Aesar): Legacy Alfa portfolio often stocks styrene oxide derivatives.[1]
- TCI Chemicals: Strong inventory of specific chiral building blocks.[1]

Tier 2: Specialized Chiral Manufacturers (Pilot Scale: 100g to kg)

Best for process development.^[1] These companies often perform the resolution or asymmetric synthesis in-house.^[1]

- Daicel Chiral Technologies: While known for columns, they offer chiral separation services and reagents.^[1]
- Enamine / Combi-Blocks: Excellent for building blocks; often have stock of both enantiomers.^[1]

Tier 3: Bulk Chemical Manufacturers (Commercial Scale: >10kg)

Located primarily in China and India.^[1] Sourcing here requires strict batch pre-shipment validation.^[1]

- Key Hubs: Manufacturers in Jiangsu and Shandong provinces (China) often specialize in epichlorohydrin and styrene oxide derivatives due to raw material proximity.^[1]
- Validation Requirement: Must request a "Use Test" sample to verify ee% does not degrade during bulk transport.

Quality Assurance: The Self-Validating Protocol

Do not rely solely on the Certificate of Analysis (CoA). Epoxides are reactive and can racemize or hydrolyze if stored improperly.^[1] Implement this internal release testing protocol.

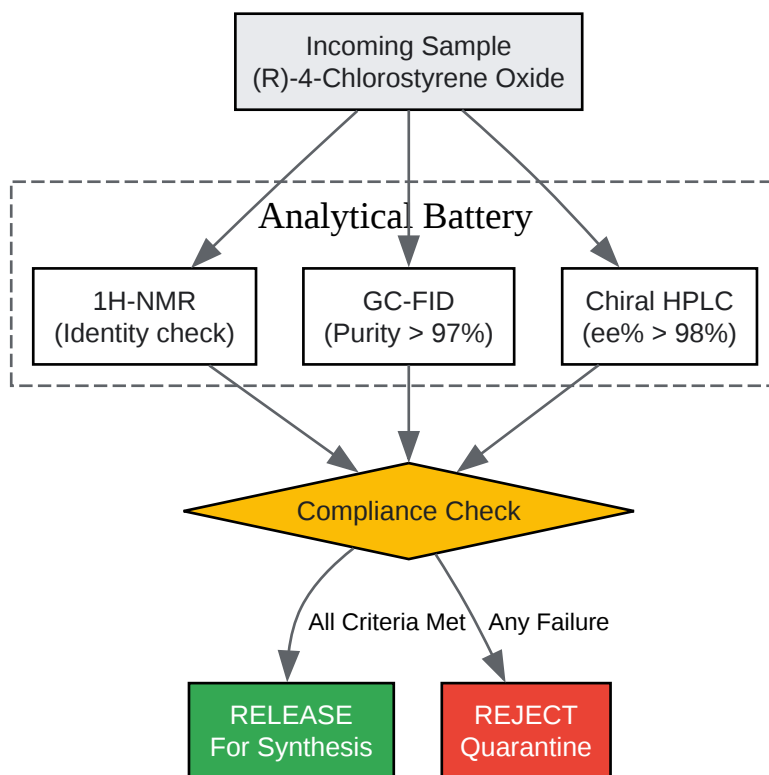
Analytical Workflow

- Identity: ¹H-NMR (CDCl₃) to confirm structure and absence of solvent.^[1]
- Chemical Purity: GC-FID (Agilent DB-5 or equivalent).^[1]
- Chiral Purity (The Critical Step): Chiral HPLC.^{[1][6]}

Standard Operating Procedure (SOP): Chiral Purity Determination

- Principle: Separation of enantiomers using a polysaccharide-based stationary phase under normal phase conditions.[1]
- Column: Chiralcel OD-H (or equivalent Cellulose tris(3,5-dimethylphenylcarbamate)), 250 x 4.6 mm, 5 μ m.[1]
- Mobile Phase: n-Hexane : Isopropanol (98 : 2 v/v).[1] Note: Low alcohol content is crucial to prevent ring opening on-column.[1]
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV @ 220 nm (Styrene absorption).[1]
- Temperature: 25°C.
- Expected Retention: (R)-isomer typically elutes second on OD-H columns (verify with racemate standard).[1]

Visualization: QA Decision Matrix



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Figure 2: Quality Assurance decision matrix for incoming raw material validation.

Handling & Stability Protocols

Epoxides are "spring-loaded" electrophiles.[1] Improper handling leads to rapid degradation.[1]

- Storage: Store at 2–8°C under Argon or Nitrogen. Moisture causes hydrolysis to the diol (white solid precipitate in the liquid).[1]
- Stabilizers: Some bulk suppliers add traces of triethylamine or inorganic bases to prevent acid-catalyzed polymerization.[1] Check the CoA for stabilizers as they may interfere with catalytic downstream steps.[1]
- Safety: Potentially genotoxic (alkylating agent).[1] Use double-gloving and handle in a fume hood.[1]

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